

# **Application Notes and Protocols for Adenosine 5'-triphosphate (ATP)**

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Topic: Protocol for Dissolving and Storing Adenosine 5'-triphosphate (ATP)

Audience: Researchers, scientists, and drug development professionals.

#### Introduction

Adenosine 5'-triphosphate (ATP) is a critical molecule for intracellular energy transfer and is widely used in various biological assays. Proper handling, including dissolution and storage, is paramount to maintain its stability and ensure experimental reproducibility. These application notes provide a detailed protocol for the preparation and storage of ATP solutions for research purposes.

### Data Presentation: Solubility and Stability of ATP

The following table summarizes the key quantitative data regarding the solubility and stability of ATP.



Parameter	Solvent/Condition	Value/Specification
Solubility	Water	Up to 110 mg/mL at 25°C
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	
Ethanol	<1 mg/mL at 25°C	_
DMSO	<1 mg/mL at 25°C	
Stability (Solid)	-20°C with desiccation	Stable for at least 2 years. A slow dismutation occurs, with less than 0.5% decomposition per year
Stability (Aqueous Solution)	Frozen at -20°C or -80°C (pH ~7.0)	Stable for months to at least a year
Refrigerated at 0-4°C (pH ~7.0)	Stable for approximately one week	
Alkaline solution (at 0°C)	Rapid decomposition	_
Trichloroacetic acid (TCA) solution (at 0°C)	Stable for only several hours	_

## **Experimental Protocols Materials**

- Adenosine 5'-triphosphate, disodium salt hydrate (e.g., Sigma-Aldrich A3377)
- Nuclease-free water
- Phosphate-Buffered Saline (PBS), pH 7.2
- 1 M NaOH or 1 M HCl for pH adjustment
- Sterile, nuclease-free microcentrifuge tubes or vials
- 0.22 µm syringe filter



- Calibrated pH meter
- Vortex mixer
- Pipettes and sterile, nuclease-free tips

### Protocol for Preparation of ATP Stock Solution (e.g., 100 mM)

- Preparation: Before opening, allow the vial of solid ATP to equilibrate to room temperature for at least 60 minutes to prevent condensation.
- Weighing: In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of ATP powder.
- Dissolution:
  - Dissolve the ATP powder in nuclease-free water to the desired concentration (e.g., for a 100 mM stock solution). ATP is soluble in water up to 50 mg/ml, yielding a clear, colorless solution.
  - Note that an aqueous solution of ATP will be mildly acidic (pH ~3.5).
- pH Adjustment:
  - It is crucial to adjust the pH of the ATP solution to between 7.3 and 7.5 for stability and biological compatibility.
  - Use a calibrated pH meter and slowly add 1 M NaOH to adjust the pH. Keep the solution on ice during this process to minimize degradation.
- Sterilization (Optional but Recommended):
  - If the ATP solution will be used in cell culture or other sterile applications, filter-sterilize it through a 0.22 μm syringe filter into a sterile container.
- Aliquoting and Storage:



- Aliquot the ATP stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes. This minimizes contamination and avoids repeated freeze-thaw cycles.
- For long-term storage, store the aliquots at -20°C or -80°C. Frozen neutral pH ATP solutions are stable for at least a year.
- For short-term storage, aliquots can be kept at 4°C for up to one week.

### **Mandatory Visualization**

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